

Reducing analytical variability in N-nitroso-enalapril testing

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Compound of Interest

Compound Name: *N-nitroso-enalapril*

CAS No.: 2994317-06-3

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Technical Support Center: N-Nitroso-Enalapril Analysis

This technical support center is designed for researchers, scientists, and drug development professionals to provide guidance on reducing analytical variability in **N-nitroso-enalapril** testing. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experimental analysis.

Frequently Asked Questions (FAQs)

Q1: What is **N-nitroso-enalapril** and how is it formed?

N-nitroso-enalapril is a nitrosamine impurity that can form from the drug substance enalapril. [1][2] Its chemical name is N-((S)-1-ethoxy-1-oxo-4-phenylbutan-2-yl)-N-nitroso-L-alanyl-L-proline.[2] The formation of **N-nitroso-enalapril** typically occurs when enalapril, which is a secondary amine, reacts with nitrosating agents.[1] This reaction can be facilitated by conditions such as heat, moisture, or an acidic environment.[1]

Q2: What are the primary sources of nitrosating agents in the manufacturing process?

Nitrosating agents can be introduced into the manufacturing process through various routes. A primary source is the presence of nitrites or other nitrosating agents in raw materials, including the active pharmaceutical ingredient (API), excipients, and even water. The degradation of certain materials can also generate nitrosating agents.

Q3: What analytical techniques are most suitable for the detection and quantification of **N-nitroso-enalapril**?

Due to the low levels at which **N-nitroso-enalapril** is typically present, highly sensitive analytical methods are required. Advanced analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS), Liquid Chromatography-Mass Spectrometry (LC-MS), and High-Performance Liquid Chromatography with Mass Spectrometry (HPLC-MS) are commonly used for precise detection and quantification.^[1] For routine, targeted, and high-sensitivity quantification, liquid chromatography combined with a triple-quadrupole mass spectrometer (LC-MS/MS) is often the preferred technology.

Q4: How can the formation of **N-nitroso-enalapril** be controlled or mitigated?

The formation of **N-nitroso-enalapril** can be managed by controlling storage conditions, managing pH levels, and conducting routine testing.^[1] A thorough risk assessment of the manufacturing process is crucial to identify and mitigate potential sources of nitrosamine formation.

Q5: What are the stability concerns for **N-nitroso-enalapril** during analysis?

N-nitroso-enalapril can be susceptible to degradation under certain analytical conditions. Its stability is influenced by factors such as pH, temperature, and light exposure. For instance, enalapril maleate, the parent drug, shows pH-dependent degradation pathways.^[3] In acidic solutions (pH < 5), the formation of diketopiperazine is a major degradation pathway, while in solutions with a pH above 5, hydrolysis to enalaprilat is predominant. Although **N-nitroso-enalapril** is a different molecule, similar pH-dependent stability issues should be considered during method development and sample handling. It is also known that some nitrosamines can degrade under alkaline conditions.

Troubleshooting Guides

Issue 1: Poor Peak Shape in HPLC/LC-MS Analysis (Tailing, Fronting, Splitting, or Broadening)

Poor peak shape can significantly impact the accuracy and precision of **N-nitroso-enalapril** quantification.

Observation	Potential Cause	Recommended Solution
Peak Tailing	Secondary interactions with residual silanols on the column.	- Adjust Mobile Phase pH: Lowering the pH of the mobile phase can reduce silanol interactions. Use a buffer to maintain a consistent pH. - Use an End-Capped Column: Employ a modern, high-quality end-capped C18 column to minimize exposed silanols.
Peak Fronting	Column overload.	- Reduce Sample Concentration: Dilute the sample to a lower concentration. - Decrease Injection Volume: Reduce the volume of the sample injected onto the column.
Split Peaks	Partially blocked column frit or column void.	- Filter Samples: Ensure all samples and standards are filtered through a 0.22 μm or 0.45 μm filter before injection. - Flush the Column: Reverse and flush the column to dislodge any particulates. If the problem persists, the column may need replacement.
Broad Peaks	High extra-column volume or column degradation.	- Optimize Tubing: Use tubing with the smallest possible internal diameter and length between the injector, column, and detector. - Check for Column Aging: If the column has been used for a large number of injections, it may be

degrading. Replace with a new column.

Issue 2: High Signal-to-Noise Ratio and Inconsistent Baseline

A noisy or drifting baseline can interfere with the detection and integration of low-level **N-nitroso-enalapril** peaks.

Observation	Potential Cause	Recommended Solution
Noisy Baseline	Contaminated mobile phase or detector issues.	- Use High-Purity Solvents: Prepare fresh mobile phase using HPLC or LC-MS grade solvents and high-purity additives. - Degas Mobile Phase: Ensure the mobile phase is adequately degassed to prevent bubble formation.
Drifting Baseline	Column temperature fluctuations or insufficient column equilibration.	- Use a Column Oven: Maintain a constant and stable column temperature. - Equilibrate the Column: Allow sufficient time for the column to equilibrate with the mobile phase before starting the analysis.

Issue 3: Matrix Effects Leading to Signal Suppression or Enhancement

The sample matrix, especially from complex drug product formulations, can interfere with the ionization of **N-nitroso-enalapril** in the MS source, leading to inaccurate quantification.

Observation	Potential Cause	Recommended Solution
Inconsistent Analyte Response in Spiked Samples	Co-eluting matrix components suppressing or enhancing the analyte signal.	- Improve Sample Preparation: Implement a more rigorous sample clean-up procedure, such as solid-phase extraction (SPE) or liquid-liquid extraction (LLE), to remove interfering matrix components.[4][5] - Optimize Chromatography: Adjust the chromatographic method to achieve better separation of N-nitroso-enalapril from matrix components.
Low Analyte Recovery	Inefficient extraction from the sample matrix.	- Optimize Extraction Solvent: Experiment with different extraction solvents and pH to improve the recovery of N-nitroso-enalapril from the sample matrix. - Use an Internal Standard: Employ a stable isotope-labeled internal standard for N-nitroso-enalapril to compensate for matrix effects and extraction inconsistencies.

Quantitative Data Presentation

The following tables summarize validation parameters for analytical methods used in the determination of nitrosamines in enalapril maleate.

Table 1: HPLC Method Validation for NDMA and NDEA in Enalapril Maleate

Parameter	NDMA	NDEA
**Linearity (R ²) **	0.9994	0.9990
Limit of Quantification (LOQ) (µg/g)	0.038	0.050
Recovery Range (%)	74.2 ± 4.2 to 101.6 ± 16.1	90.6 ± 2.9 to 125.4 ± 7.4
Data from a study on the determination of N-nitrosamines in enalapril maleate by HPLC with fluorimetric detection.[6]		

Table 2: LC-MS/MS Method Parameters for Nitrosamine Analysis (General)

Parameter	Value
Ionization Source	Atmospheric Pressure Chemical Ionization (APCI)
Scan Type	Multiple Reaction Monitoring (MRM)
Limit of Detection (LOD) (ng/g)	20
Limit of Quantification (LOQ) (ng/g)	50
Intra-day and Inter-day Recovery (%)	80 - 120
General parameters from a multi-analyte LC-MS/MS method for nitrosamines in sartans, which can be adapted for N-nitroso-enalapril.[7]	

Experimental Protocols

Protocol 1: Sample Preparation for HPLC Analysis of Nitrosamines in Enalapril Maleate API

This protocol is based on a method for the determination of NDMA and NDEA in enalapril maleate and involves extraction, denitrosation, and derivatization.

- Extraction:
 - Suspend 250 mg of enalapril maleate in 5 mL of dichloromethane (DCM) and vortex for 1 minute.
 - Filter the suspension into a 5 mL volumetric flask.
 - Add DCM to the mark.
 - Transfer the solution to a separation funnel and add 5 mL of acetate buffer (pH 5.6).
 - Shake the funnel for 5 minutes and allow the phases to separate for 30 minutes.
 - Collect the lower DCM phase.[\[6\]](#)
- Denitrosation and Derivatization:
 - This particular method involves a chemical denitrosation step followed by derivatization with a fluorescent tag (Fmoc-Cl) for HPLC-fluorescence detection. For direct LC-MS/MS analysis, this step would be omitted.[\[6\]](#)

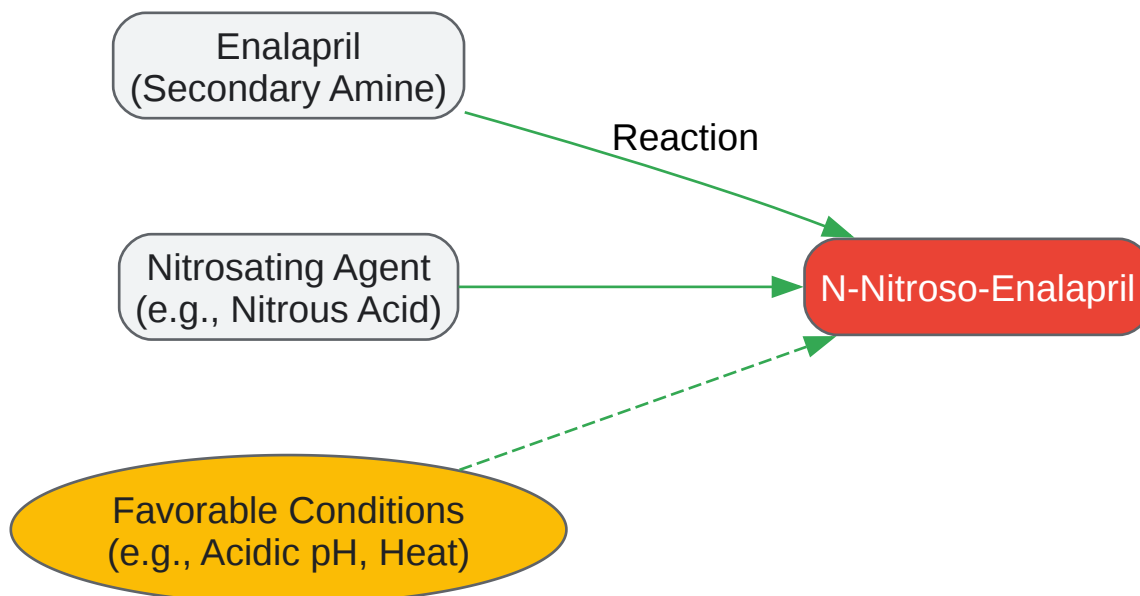
Protocol 2: General LC-MS/MS Method for Nitrosamine Analysis

The following provides a general framework for developing an LC-MS/MS method for **N-nitroso-enalapril**, based on established methods for other nitrosamines.

- Chromatographic Conditions:
 - Column: A high-quality C18 reversed-phase column is typically used.
 - Mobile Phase: A gradient elution with a mixture of water and an organic solvent (e.g., methanol or acetonitrile), both containing a small amount of an acid (e.g., 0.1% formic acid), is common.

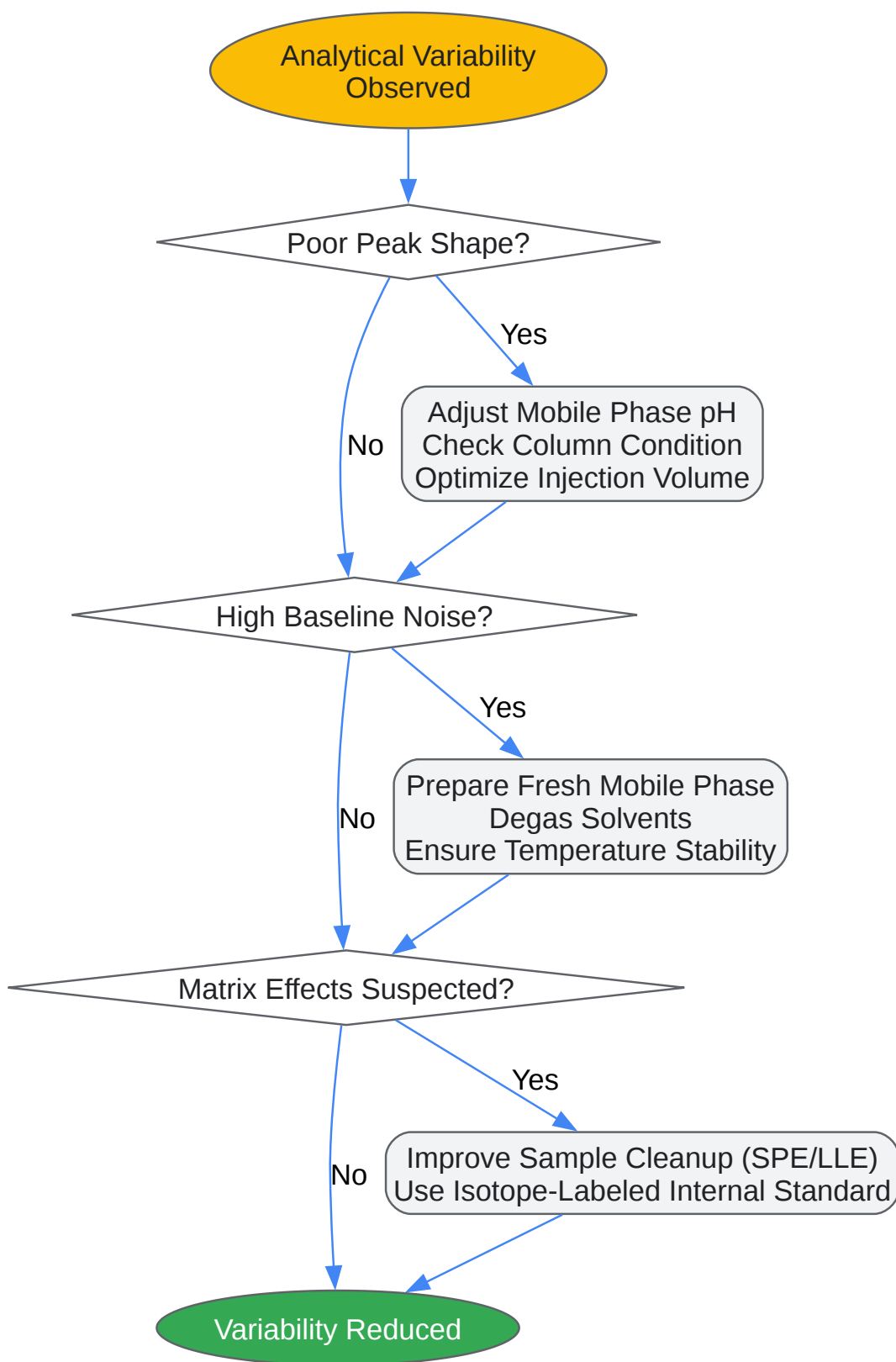
- Flow Rate: Typically in the range of 0.2-0.6 mL/min.
- Column Temperature: Maintained at a constant temperature (e.g., 40 °C) to ensure reproducible retention times.
- Mass Spectrometric Conditions:
 - Ion Source: Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI) can be used. APCI has shown good signals for many nitrosamines.[7]
 - Detection Mode: Multiple Reaction Monitoring (MRM) is used for high selectivity and sensitivity. This involves monitoring specific precursor ion to product ion transitions for **N-nitroso-enalapril**.
 - MRM Transitions: The specific m/z transitions for **N-nitroso-enalapril** would need to be determined, typically through infusion of a reference standard. For enalapril, a mass transition of m/z 377.10 → 234 has been reported.[8] The precursor ion for **N-nitroso-enalapril** would be its molecular weight plus a proton.

Visualizations



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Caption: Formation pathway of **N-nitroso-enalapril**.



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Caption: Troubleshooting workflow for analytical variability.

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